

Application Note: 2-(3-chlorophenoxy)-N-methylethanamine (Atomoxetine) in Neuroscience Research

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Compound of Interest

Compound Name: 2-(3-chlorophenoxy)-N-methylethanamine
CAS No.: 102308-82-7
Cat. No.: B011818

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Abstract

This technical guide outlines the experimental application of **2-(3-chlorophenoxy)-N-methylethanamine**, commonly known in its (R)-enantiomeric form as Atomoxetine (or Tomoxetine). As a highly selective norepinephrine transporter (NET) inhibitor, this compound is a critical tool for dissecting noradrenergic signaling pathways, investigating cognitive control, and modeling deficits associated with ADHD and neurodegeneration. This document provides validated protocols for solubility, in vitro electrophysiology, and in vivo microdialysis, emphasizing the mechanistic "PFC Dopamine Paradox" where NET inhibition elevates prefrontal dopamine levels.

Chemical Profile & Handling

Compound Identity:

- IUPAC Name: (3R)-N-methyl-3-(2-methylphenoxy)-3-phenylpropan-1-amine[1]

- Common Name: Atomoxetine (Research grade often supplied as Hydrochloride salt)[2]
- CAS Number: 82248-59-7 (HCl salt)[1][3]
- Molecular Weight: 291.82 g/mol (HCl salt)

Solubility & Stability Protocol: To ensure experimental reproducibility, precise solubilization is required. Atomoxetine HCl is hydrophilic, whereas the free base is lipophilic.

Solvent	Max Solubility	Usage Context	Storage
Water / PBS (pH 7.2)	~25 mg/mL	In vivo injections (i.p.), Microdialysis perfusion	Prepare fresh daily. Do not store >24h.
DMSO	~30 mg/mL	Stock solutions for in vitro dilution	-20°C (Stable for 6 months).
Ethanol	~30 mg/mL	Alternative stock	-20°C.

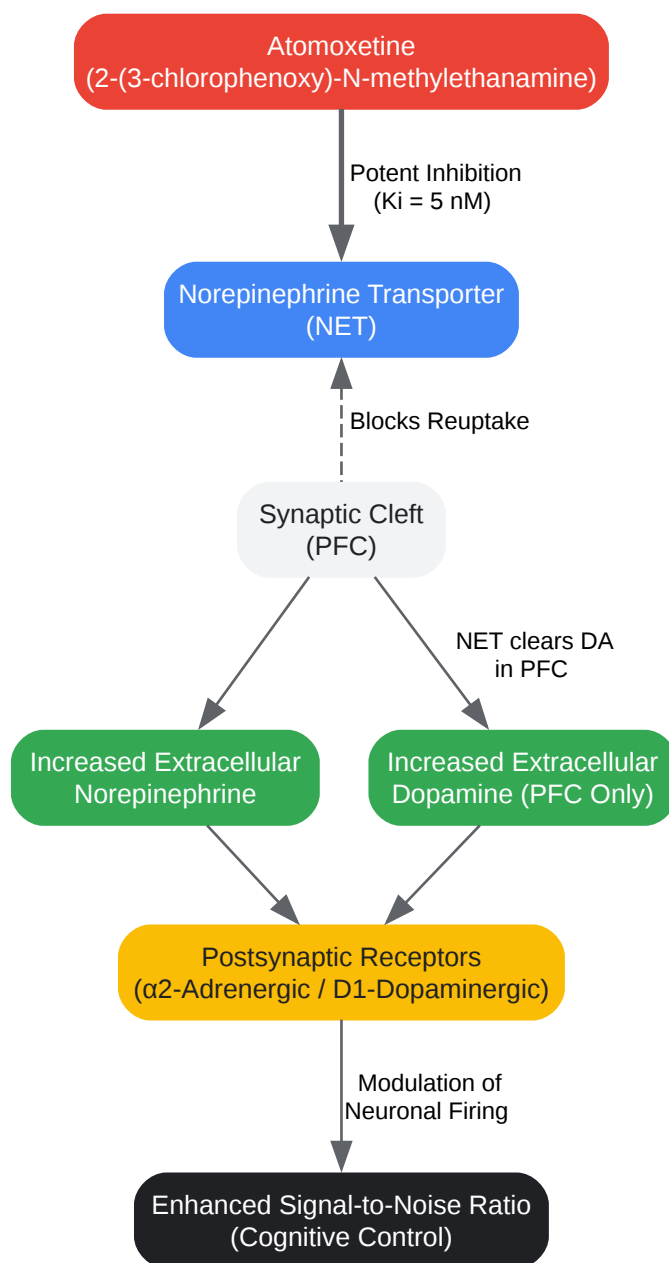
Critical Handling Note: For in vitro slice recordings, prepare a 10 mM stock in DMSO. Dilute to working concentration (1–10 μ M) in Artificial Cerebrospinal Fluid (ACSF) immediately prior to perfusion. Ensure final DMSO concentration is <0.1% to prevent solvent-induced cytotoxicity.

Pharmacological Mechanism

Atomoxetine is distinct from psychostimulants (e.g., methylphenidate) due to its high selectivity for NET over the Dopamine Transporter (DAT).

The "PFC Dopamine Paradox": In the Prefrontal Cortex (PFC), DAT expression is sparse.[1] Consequently, dopamine (DA) is primarily cleared by NET. Therefore, Atomoxetine administration increases both NE and DA levels in the PFC, but only NE in subcortical regions (Striatum/Nucleus Accumbens), resulting in a low abuse potential profile.[4]

Mechanism of Action Diagram



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Caption: Atomoxetine selectively inhibits NET. In the PFC, where NET clears both NE and DA, this inhibition elevates both neurotransmitters, enhancing cognitive processing without striatal stimulation.

Application Protocol: In Vivo Microdialysis

This protocol measures the flux of extracellular neurotransmitters in the rodent PFC following Atomoxetine administration.

Materials:

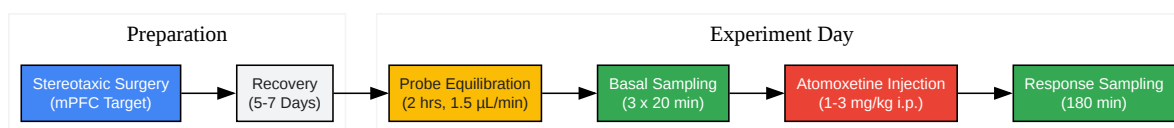
- Stereotaxic frame
- Microdialysis probe (2 mm membrane length, 20 kDa cutoff)
- Perfusion fluid: aCSF (147 mM NaCl, 2.7 mM KCl, 1.2 mM CaCl₂, 0.85 mM MgCl₂)
- HPLC-ECD (Electrochemical Detection) system

Step-by-Step Workflow:

- Probe Implantation:
 - Anesthetize rat/mouse (Isoflurane).
 - Implant guide cannula targeting the Medial Prefrontal Cortex (mPFC).
 - Coordinates (Rat): AP +3.2 mm, ML +0.8 mm, DV -4.0 mm (from Bregma).
 - Allow 5–7 days for recovery to minimize inflammation artifacts.
- Perfusion & Stabilization:
 - Insert probe through guide cannula.
 - Perfuse aCSF at 1.5 µL/min constant flow.
 - Discard the first 2 hours of perfusate (equilibration period).
- Baseline Sampling:
 - Collect samples every 20 minutes for 60–90 minutes.
 - Validation: Basal NE levels must vary <10% across 3 consecutive samples.
- Drug Administration:
 - Inject Atomoxetine i.p.^{[1][5][6]} (Standard dose: 1–3 mg/kg).

- Control: Saline vehicle injection in a separate cohort.
- Post-Drug Sampling:
 - Continue collection for 180 minutes post-injection.
 - Store samples at -80°C immediately if not analyzing online.
- Data Analysis:
 - Normalize data as % of baseline.
 - Expected Result: NE levels in mPFC should rise 200–300% above baseline within 40–60 minutes.

Microdialysis Workflow Diagram



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Caption: Timeline for microdialysis assessing neurochemical flux in the mPFC.

Application Protocol: Ex Vivo Slice Electrophysiology

Atomoxetine is used to study synaptic plasticity (Long-Term Potentiation - LTP) and excitability in the hippocampus and cortex.

Experimental Parameters:

- Target: CA1 region of Hippocampus or Layer V Pyramidal Neurons in PFC.
- Drug Concentration: 1 µM – 10 µM (Bath application).

- ACSF Composition: Standard carbogenated ACSF. Note: Ascorbic acid (0.4 mM) is often added to prevent oxidation of endogenous monoamines.

Protocol:

- Slicing: Prepare 300–400 μm coronal slices in ice-cold cutting solution.
- Recovery: Incubate slices at 32°C for 1 hour.
- Baseline Recording: Establish a stable fEPSP (field Excitatory Postsynaptic Potential) baseline for 20 minutes.
- Drug Wash-in: Perfuse Atomoxetine (5 μM) for 15–20 minutes.
 - Observation: Monitor for changes in input/output curves or holding current.
- Induction: Apply Theta Burst Stimulation (TBS) or High-Frequency Stimulation (HFS) to induce LTP.
- Washout: Wash with drug-free ACSF for 45–60 minutes.
 - Causality Check: If effects persist indefinitely without washout, it may indicate toxicity or irreversible binding (unlikely with Atomoxetine).

References

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